3-Chloro-2-cyanoisonicotinic acid methyl ester structural analysis

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Compound of Interest

Compound Name:	*Methyl 3-chloro-2-cyano-pyridine-4-carboxylate*
CAS No.:	*1168102-35-9*
Cat. No.:	*B1429243*

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An In-depth Technical Guide to the Structural Analysis of 3-Chloro-2-cyanoisonicotinic Acid Methyl Ester

Introduction: The Significance of a Polysubstituted Pyridine Core

The pyridine scaffold is a cornerstone in the fields of medicinal chemistry and materials science, appearing in a vast number of pharmaceuticals and functional materials.[1] The continuous drive for novel compounds has led to the development of diverse synthetic methodologies for creating polysubstituted pyridines.[1][2][3][4] 3-Chloro-2-cyanoisonicotinic acid methyl ester is one such molecule, featuring a strategic arrangement of electron-withdrawing groups (chloro and cyano) and an ester functionality on the pyridine core. This substitution pattern makes it a valuable intermediate for creating more complex molecular architectures.

This guide provides an in-depth exploration of the essential analytical techniques required for the unambiguous structural elucidation of 3-chloro-2-cyanoisonicotinic acid methyl ester. It is

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designed for researchers and drug development professionals, offering not just protocols, but the scientific rationale behind the selection of each method, ensuring a comprehensive and self-validating analytical workflow.

Molecular and Spectroscopic Identity

A foundational step in any analysis is to establish the basic molecular properties. These values serve as the primary reference points against which all subsequent experimental data are validated.

Property	Value
IUPAC Name	Methyl 3-chloro-2-cyanopyridine-4-carboxylate
Molecular Formula	$C_8H_5ClN_2O_2$
Molecular Weight	196.59 g/mol
CAS Number	113941-57-6

Nuclear Magnetic Resonance (NMR) Spectroscopy: Mapping the Proton and Carbon Skeleton

NMR spectroscopy is arguably the most powerful tool for determining the structure of organic molecules in solution. It provides detailed information about the chemical environment, connectivity, and spatial relationships of atoms. For a molecule like 3-chloro-2-cyanoisonicotinic acid methyl ester, both ^1H and ^{13}C NMR are indispensable.

Expertise & Rationale: Why NMR is the First Choice

We select NMR as the primary technique because the molecule's structure presents a distinct set of proton and carbon environments that should yield a clean, interpretable spectrum.

- ^1H NMR will confirm the presence and connectivity of the two protons on the highly substituted pyridine ring and the three protons of the methyl ester. Their chemical shifts and coupling patterns are diagnostic of their positions relative to the electron-withdrawing substituents.

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- ^{13}C NMR will verify the carbon framework, identifying the eight unique carbon atoms, including the characteristic shifts for the cyano, carbonyl, and aromatic carbons.

Predicted Spectroscopic Data

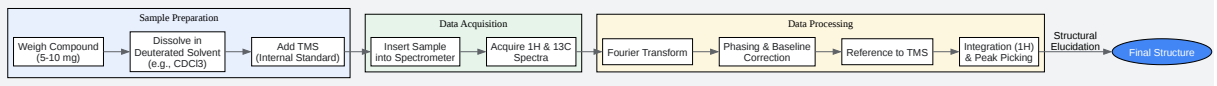
Technique	Signal (ppm)	Multiplicity	Assignment
^{1}H NMR ($CDCl_3$, 400 MHz)	~ 8.7 ppm	Doublet	Aromatic H (C5)
	~ 7.9 ppm	Doublet	Aromatic H (C6)
	~ 4.0 ppm	Singlet	$-OCH_3$
^{13}C NMR ($CDCl_3$, 100 MHz)	~ 164 ppm	Singlet	C=O (Ester)
	~ 152 ppm	Singlet	Aromatic C (C2 or C4)
	~ 150 ppm	Singlet	Aromatic C (C6)
	~ 135 ppm	Singlet	Aromatic C (C3)
	~ 128 ppm	Singlet	Aromatic C (C5)
	~ 125 ppm	Singlet	Aromatic C (C4 or C2)
	~ 115 ppm	Singlet	$-C\equiv N$
	~ 53 ppm	Singlet	$-OCH_3$

Experimental Protocol: ^{1}H and ^{13}C NMR

- Sample Preparation: Dissolve approximately 5-10 mg of the purified compound in 0.6-0.7 mL of a deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6) in a standard 5 mm NMR tube.[5]
- Internal Standard: Add a small amount of tetramethylsilane (TMS) as an internal standard (δ 0.00 ppm).
- Data Acquisition: Acquire the spectrum on a 400 MHz (or higher) spectrometer. For ^{1}H NMR, a standard pulse sequence is sufficient. For ^{13}C NMR, a proton-decoupled sequence is used to simplify the spectrum to single lines for each carbon.

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- Processing: Fourier transform the raw data, phase correct the spectrum, and integrate the signals for ^{1}H NMR.



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Workflow for NMR-based structural elucidation.

Mass Spectrometry (MS): Confirming Molecular Weight and Elemental Composition

Mass spectrometry is a destructive technique that provides the exact molecular weight of a compound and offers clues to its structure through fragmentation analysis. For halogenated compounds, it offers a particularly definitive diagnostic tool.

Expertise & Rationale: The Chlorine Isotope Pattern as a Self-Validating Check

The primary reason for using MS is to confirm the molecular weight (196.59 g/mol). Critically, natural chlorine exists as two stable isotopes: ^{35}Cl (~75.8%) and ^{37}Cl (~24.2%). This results in a characteristic isotopic pattern for the molecular ion peak (M^+). We expect to see two peaks:

- An M^+ peak corresponding to the molecule containing ^{35}Cl.
- An M+2 peak (two mass units higher) for the molecule with ^{37}Cl.

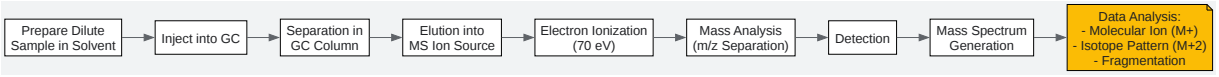
The relative intensity of these peaks should be approximately 3:1, providing unequivocal evidence for the presence of a single chlorine atom.[6] This built-in isotopic signature is a powerful self-validating feature of the analysis.

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Experimental Protocol: GC-MS with Electron Ionization (EI)

Gas Chromatography-Mass Spectrometry (GC-MS) is an ideal method for analyzing volatile and thermally stable compounds like this ester.[7][8]

- Sample Preparation: Prepare a dilute solution of the compound (~1 mg/mL) in a volatile organic solvent such as dichloromethane or ethyl acetate.
- GC Separation: Inject a small volume (e.g., 1 µL) into the GC. The instrument separates the compound from any residual solvent or impurities.
- Ionization: As the compound elutes from the GC column, it enters the mass spectrometer's ion source, where it is bombarded with high-energy electrons (typically 70 eV in Electron Ionization).
- Mass Analysis: The resulting charged fragments and the molecular ion are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., a quadrupole).
- Detection: The detector records the abundance of each ion, generating the mass spectrum.



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General workflow for structural analysis by GC-MS.

Predicted Fragmentation

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m/z Value	Possible Fragment	Notes
196 / 198	$[C_8H_5ClN_2O_2]^+$	Molecular Ion (M^+), showing 3:1 isotope ratio.
165 / 167	$[M - OCH_3]^+$	Loss of the methoxy radical.
137 / 139	$[M - COOCH_3]^+$	Loss of the carbomethoxy radical.
102	$[C_5H_2ClN]^+$	Fragment of the chloropyridine ring.

Infrared (IR) Spectroscopy: Identifying Key Functional Groups

IR spectroscopy is a rapid and non-destructive technique used to identify the functional groups present in a molecule. It works by measuring the absorption of infrared radiation, which excites molecular vibrations.

Expertise & Rationale: A Quick Functional Group Fingerprint

While NMR and MS provide the structural backbone, IR spectroscopy offers a quick and reliable confirmation of the key functional groups—the cyano and ester moieties. The presence of sharp, strong absorptions in the characteristic regions for C≡N and C=O provides strong corroborating evidence for the proposed structure. The absence of broad O-H or N-H stretches further validates the structure.

Experimental Protocol: Attenuated Total Reflectance (ATR)

Modern ATR-FTIR is the most convenient method, requiring minimal sample preparation.

- Background Scan: Record a background spectrum of the clean ATR crystal.
- Sample Application: Place a small amount of the solid sample directly onto the ATR crystal.

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- Acquire Spectrum: Apply pressure to ensure good contact and collect the sample spectrum.
- Data Analysis: The instrument automatically subtracts the background, yielding the final absorbance or transmittance spectrum.

Characteristic IR Absorptions

Frequency Range (cm^{-1})	Vibration Type	Functional Group
~ 3100-3000	C-H Stretch	Aromatic
~ 2230	C≡N Stretch	Cyano
~ 1730	C=O Stretch	Ester
~ 1580, 1470	C=C Stretch	Aromatic Ring
~ 1250	C-O Stretch	Ester
~ 850	C-Cl Stretch	Aryl Halide

Conclusion: A Triad of Corroborating Evidence

The structural analysis of 3-chloro-2-cyanoisonicotinic acid methyl ester is a clear example of the power of a multi-technique approach.

- NMR defines the precise proton and carbon framework.
- MS confirms the exact molecular weight and elemental composition through its unique chlorine isotope signature.
- IR provides a rapid and unambiguous fingerprint of the critical functional groups.

Together, these three techniques provide a self-validating system where the data from each method corroborates the others, leading to a confident and unequivocal structural assignment. For absolute proof of the three-dimensional structure, single-crystal X-ray diffraction would be the ultimate technique, provided a suitable crystal can be obtained.[9]

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